

Application Note: Protocol for Preparing Rapamycin-d3 Stock Solutions

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Compound of Interest

Compound Name: Rapamycin-d3

Cat. No.: B10775896

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Rapamycin-d3 is the deuterated form of Rapamycin (also known as Sirolimus), a potent and specific inhibitor of the mammalian target of rapamycin (mTOR).[1][2][3] It is commonly used as an internal standard for the quantification of Rapamycin by mass spectrometry.[4][5]

Rapamycin exerts its inhibitory effect on the mTOR complex 1 (mTORC1) by first forming a complex with the FK506-binding protein-12 (FKBP12).[4][5][6][7] This complex then binds to the FKBP12-Rapamycin Binding (FRB) domain of mTOR, leading to the allosteric inhibition of mTORC1 kinase activity.[7] The mTOR signaling pathway is a crucial regulator of cell growth, proliferation, metabolism, and survival, making Rapamycin and its analogs valuable tools in cancer research, immunology, and studies on aging.[6][8][9][10] Accurate preparation of

Rapamycin-d3 stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Rapamycin-d3** stock solutions.

Quantitative Data Summary

A summary of the key quantitative data for **Rapamycin-d3** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₅₁ H ₇₆ D ₃ NO ₁₃	[4] [5] [11]
Molecular Weight	917.19 g/mol	[1] [3]
Solubility in DMSO	~25 mg/mL	[4] [5] [12]
125 mg/mL (with ultrasonication)	[3]	
Solubility in Ethanol	50 mg/mL	[3] [5] [12]
Solubility in Methanol	~25 mg/mL	[4] [5]
Solubility in Chloroform	~5 mg/mL	[4] [5] [12]
Storage (Powder)	-20°C for up to 3 years	[1] [2]
Storage (In Solvent)	-80°C for up to 1 year	[1]
-20°C for up to 1 year	[13]	

Experimental Protocols

Materials:

- **Rapamycin-d3** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- 100% Ethanol
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mg/mL Stock Solution in DMSO:

- Pre-weighing Preparation: Allow the **Rapamycin-d3** vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Carefully weigh out the desired amount of **Rapamycin-d3** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of **Rapamycin-d3**.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the **Rapamycin-d3** powder. For a 10 mg/mL stock, add 1 mL of DMSO to 10 mg of powder.
- Mixing: Vortex the solution until the **Rapamycin-d3** is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.^[3]
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year).^[1] For short-term use, the solution can be stored at -20°C for up to one month.^[2]

Protocol for Preparing a 50 mg/mL Stock Solution in Ethanol:

This high-concentration stock is often used for subsequent dilution into aqueous solutions for in vivo studies.^[14]

- Pre-weighing Preparation: Bring the **Rapamycin-d3** vial to room temperature before opening.
- Weighing: In a chemical fume hood, weigh the desired amount of **Rapamycin-d3**. For instance, to prepare 1 mL of a 50 mg/mL stock, weigh 50 mg of the powder.
- Dissolution: Add the calculated volume of 100% ethanol. To make a 50 mg/mL stock, add 1 mL of 100% ethanol to 50 mg of powder.
- Mixing: Vortex thoroughly until all the powder is dissolved.

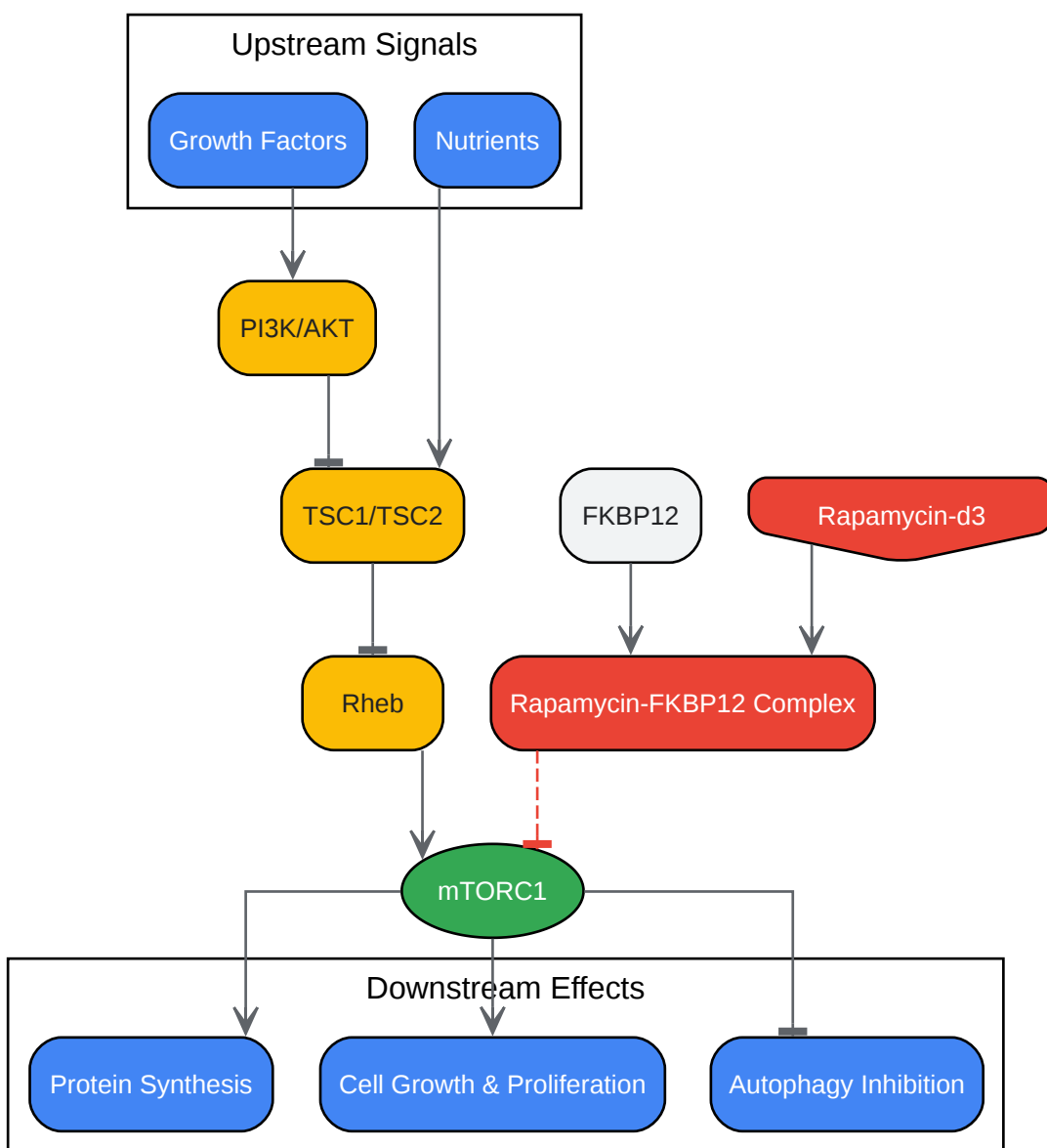
- Aliquoting: Dispense the stock solution into single-use, sterile vials.
- Storage: Store the ethanol stock solutions at -80°C.[14]

Safety Precautions:

- **Rapamycin-d3** should be handled as a hazardous substance.[15]
- Always wear appropriate PPE, including a lab coat, gloves, and safety glasses.
- Perform all weighing and dissolution steps in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for complete safety information before use.[4]

Visualizations

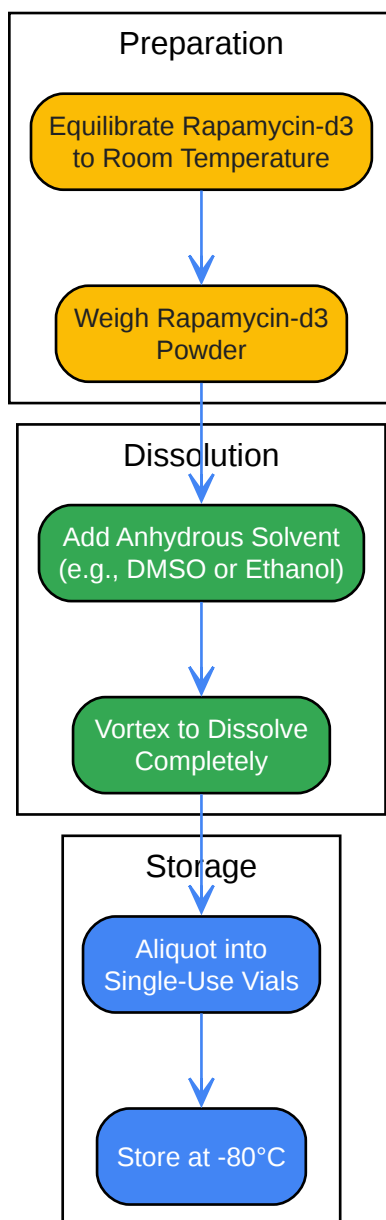
Signaling Pathway



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Caption: The mTOR signaling pathway and the inhibitory action of the **Rapamycin-d3**-FKBP12 complex on mTORC1.

Experimental Workflow



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Caption: Experimental workflow for the preparation of **Rapamycin-d3** stock solutions.

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- To cite this document: BenchChem. [Application Note: Protocol for Preparing Rapamycin-d3 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10775896#protocol-for-preparing-rapamycin-d3-stock-solutions>]

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